

A Technical Guide to the Lipophilicity of Dodecyl Gallate

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Compound of Interest

Compound Name: Dodecyl Gallate

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This technical guide provides an in-depth analysis of the lipophilicity of **dodecyl gallate**, a crucial physicochemical property influencing its function as a widely used antioxidant in the food, cosmetic, and pharmaceutical industries. Understanding its lipophilic character is essential for optimizing its application, predicting its behavior in various formulations, and elucidating its mechanism of action at a molecular level.

Physicochemical Properties of Dodecyl Gallate

Dodecyl gallate, the ester of dodecanol and gallic acid, possesses an amphiphilic structure with a hydrophilic trihydroxy-substituted benzene ring (the gallate head) and a long, lipophilic twelve-carbon alkyl chain (the dodecyl tail). This dual nature dictates its solubility and partitioning behavior. The key quantitative data defining its lipophilicity and other relevant physical properties are summarized below.

Table 1: Lipophilicity and Solubility Data for Dodecyl Gallate

Property	Value	Notes	Source(s)
logP (o/w)	5.75	Predicted (ALOGPS)	[1]
5.8	Predicted (XlogP)	[2]	
5.95	Predicted (ChemAxon)	[1]	
6.365	Estimated	[3][4]	
Water Solubility	0.036 g/L	Predicted (ALOGPS)	[1]
0.1371 mg/L @ 25 °C	Estimated	[3]	
"Practically insoluble" or "Very slightly soluble"	Experimental Observation	[5][6][7]	
Solubility in Organic Solvents	Freely soluble in ethanol (96%)	Experimental Observation	[5][6][8]
Freely soluble in ether	Experimental Observation	[8]	
Slightly soluble in methylene chloride	Experimental Observation	[5][6][7]	

logP (o/w) is the logarithm of the octanol-water partition coefficient, a standard measure of lipophilicity.

Table 2: Other Relevant Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₃₀ O ₅	[4][9]
Molecular Weight	338.44 g/mol	[4][9]
Melting Point	94-97 °C	[4][5]
pKa (Strongest Acidic)	7.93 - 8.11	[1][4]

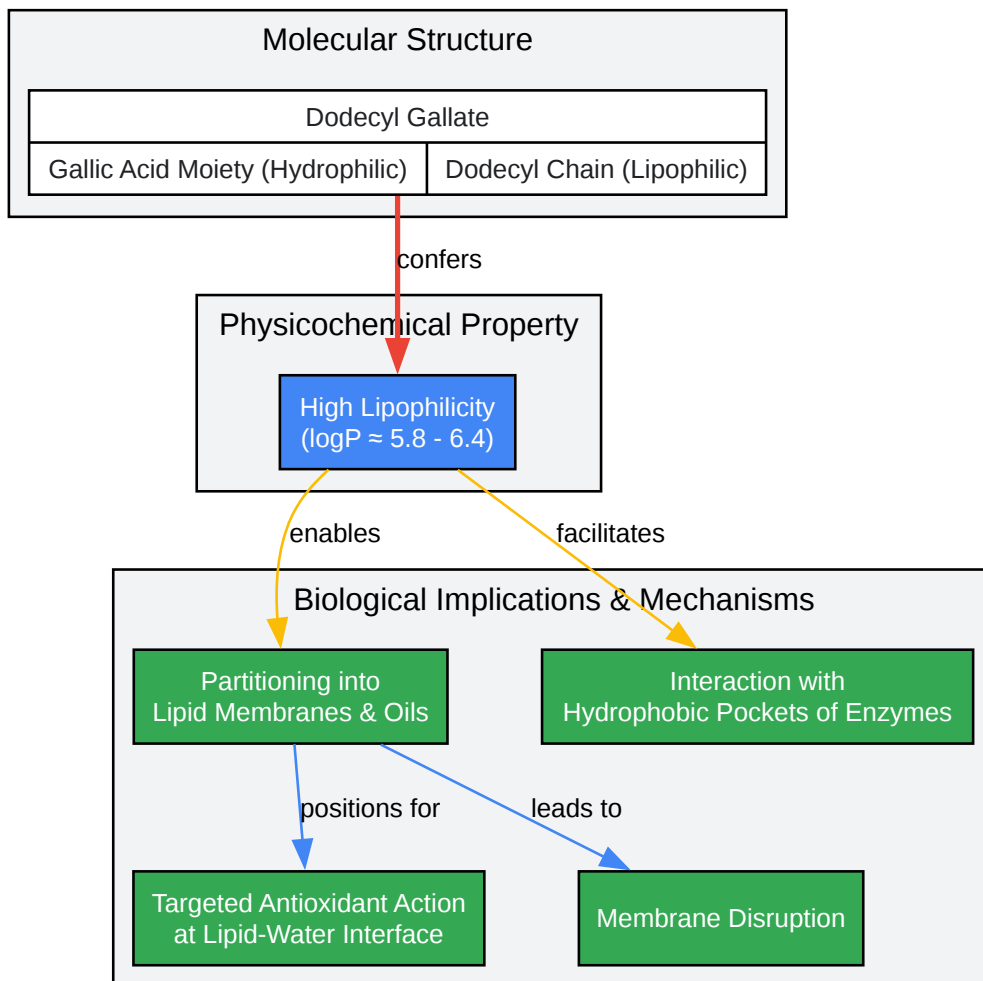
The Role of Lipophilicity in Biological Activity

The pronounced lipophilicity of **dodecyl gallate** is fundamental to its biological function, particularly its efficacy as an antioxidant in lipid-rich environments. The long dodecyl chain facilitates its partitioning into fats, oils, and cellular membranes, positioning the hydrophilic gallate head to interact with and neutralize free radicals at the lipid-water interface.^[10]

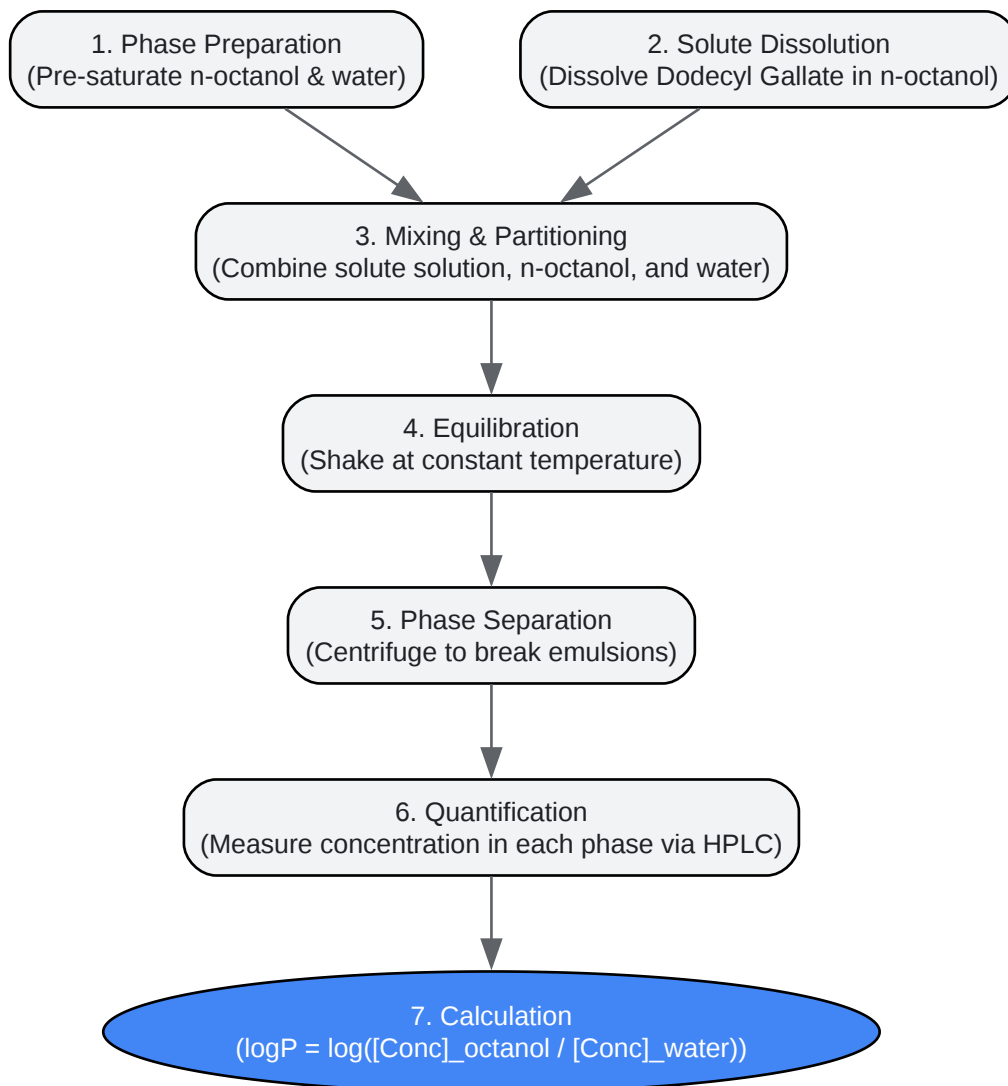
This targeted localization is critical for its "preventive antioxidant activity."^[4] For instance, **dodecyl gallate** can inhibit mitochondrial lipid peroxidation, a process gallic acid itself (which lacks the lipophilic tail) cannot effectively prevent.^{[4][11]} The hydrophobic dodecyl group is largely associated with this enhanced protective effect in membranes.^{[4][12]} Furthermore, its ability to disrupt biomembranes and interact with membrane proteins is linked to its antimicrobial and antiviral properties.^[3] The lipophilicity conferred by the alkyl chain is a key determinant of these membrane interactions.^{[3][13]}

Studies on a series of alkyl gallates have shown that increasing the alkyl chain length, and thus lipophilicity, can enhance their inhibitory effects on certain enzymes, such as xanthine oxidase.^[14] This suggests that the hydrophobic tail interacts with hydrophobic domains near the enzyme's active site, contributing to the inhibitory action.^[14]

Dodecyl Gallate: Structure-Lipophilicity-Activity Relationship



Experimental Workflow: Shake-Flask logP Determination



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